

Essential Safety and Disposal Guidance for KD 5170

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: KD 5170

Cat. No.: B1663023

[Get Quote](#)

Disclaimer: No specific Safety Data Sheet (SDS) with detailed disposal procedures for **KD 5170** was found in the public domain. The following guidance is based on the available chemical properties and general best practices for laboratory chemical waste disposal. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department and a licensed hazardous waste disposal company for specific instructions.

KD 5170 is a potent, non-selective histone deacetylase (HDAC) inhibitor used in research.^[1] As an antiproliferative agent that can induce oxidative stress and DNA damage, it should be handled with care throughout its lifecycle, including disposal.^[1] This document provides a summary of its known properties and a general framework for its safe disposal.

Chemical and Physical Properties of KD 5170

Property	Value	Source
CAS Number	940943-37-3	[1][2]
Molecular Formula	C ₂₀ H ₂₅ N ₃ O ₅ S ₂	[1][2][3]
Molecular Weight	451.6 g/mol	[1][2]
Form	Solid	[1]
Purity	≥95% - >96%	[1][3][4]
Solubility	Soluble in DMSO to 100 mM	[1]
Storage	Store at -20°C under desiccating conditions.[1] Stock solutions can be stored at -80°C for up to 6 months or -20°C for up to 1 month.[5]	[1][5]

Proper Disposal Procedures for KD 5170

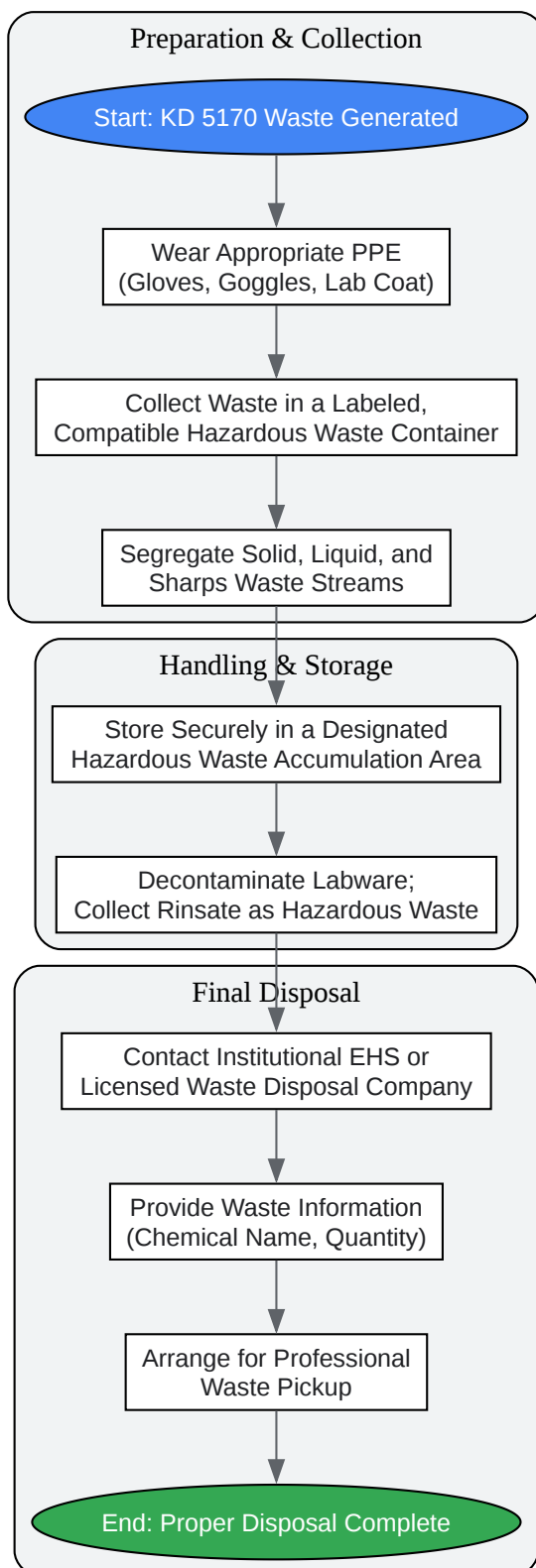
Given that **KD 5170** is a biologically active chemical compound, it must be treated as hazardous waste. Do not dispose of **KD 5170** down the drain or in regular trash.

Step-by-Step Disposal Guidance:

- Consult Institutional and Local Regulations: Before proceeding, review your organization's chemical hygiene plan and consult with your EHS department. All chemical waste disposal must comply with local, state, and federal regulations.
- Personal Protective Equipment (PPE): Always wear appropriate PPE when handling **KD 5170** waste, including safety glasses, chemical-resistant gloves, and a lab coat.
- Waste Collection:
 - Collect waste **KD 5170** (pure solid, contaminated solutions, or contaminated materials) in a dedicated, properly labeled, and compatible hazardous waste container.

- The container must be clearly marked with the words "Hazardous Waste" and the full chemical name: "**KD 5170**".
- Keep the waste container securely closed except when adding waste.
- Waste Segregation:
 - Do not mix **KD 5170** waste with other chemical waste streams unless explicitly permitted by your EHS department.
 - Keep solid waste separate from liquid waste.
 - Contaminated sharps (needles, razor blades) should be disposed of in a designated sharps container.
- Decontamination of Labware:
 - Reusable labware that has come into contact with **KD 5170** should be decontaminated. A common procedure involves rinsing with a suitable solvent (such as ethanol or isopropanol) to remove the compound, followed by washing with soap and water.
 - The initial solvent rinse should be collected as hazardous waste.
- Disposal of Empty Containers:
 - Empty containers that held **KD 5170** should be managed as hazardous waste and not be rinsed out, as per guidelines for P-listed waste containers, unless otherwise directed by your EHS professional. Deface the label on the empty container.
- Arrange for Professional Disposal:
 - Contact your institution's EHS department or a certified environmental waste disposal company to arrange for the pickup and proper disposal of the **KD 5170** waste. Provide them with as much information as possible about the waste, including its composition and volume.

Disposal Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **KD 5170** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. KD5170, HDAC inhibitor (CAS 940943-37-3) | Abcam [abcam.com]
- 2. caymanchem.com [caymanchem.com]
- 3. scbt.com [scbt.com]
- 4. KD 5170 | CAS 940943-37-3 | KD5170 | Tocris Bioscience [tocris.com]
- 5. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Essential Safety and Disposal Guidance for KD 5170]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663023#kd-5170-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com